

# DDO3711 Application Notes and Protocols for In Vivo Models

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### Introduction

**DDO3711** is a potent and specific apoptosis signal-regulating kinase 1 (ASK1) inhibitor. It functions as a phosphatase recruitment chimera (PHORC), bringing the protein phosphatase 5 (PP5) into proximity with ASK1, leading to the dephosphorylation of p-ASK1 at Threonine 838 (T838) and subsequent inactivation of the ASK1 signaling pathway.[1] This mechanism makes **DDO3711** a valuable tool for studying the role of the ASK1 signaling cascade in various pathological conditions, particularly in cancer biology. These application notes provide detailed protocols for the in vivo administration of **DDO3711** in a gastric cancer xenograft model and for the subsequent analysis of its pharmacodynamic effects.

# Data Presentation In Vivo Efficacy of DDO3711 in MKN-45 Xenograft Model

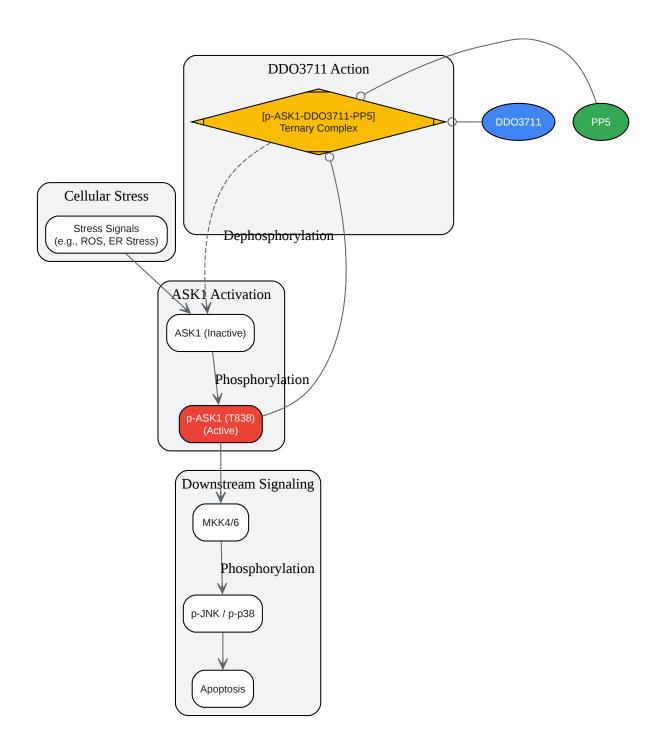


Parameter	Vehicle Control	DDO3711 (20 mg/kg)	DDO3711 (40 mg/kg)
Administration Route	Intraperitoneal (IP)	Intraperitoneal (IP)	Intraperitoneal (IP)
Dosing Frequency	Daily	Daily	Daily
Treatment Duration	21 days	21 days	21 days
Tumor Growth Inhibition	-	Significant	Dose-dependent, significant
p-ASK1 (T838) Levels in Tumor	High	Significantly decreased	Significantly decreased

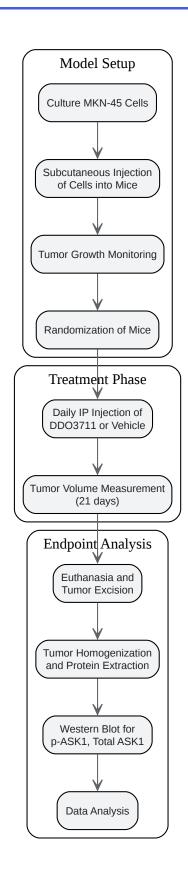
This table summarizes data from a study using a xenograft model of human gastric adenocarcinoma cell line MKN-45 in immunocompromised mice.

## **Signaling Pathway**









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## References

- 1. Phospho-ASK1 (Thr845) Antibody | Cell Signaling Technology [cellsignal.com]
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